

Comprehensive Application Notes and Protocols: Residue Distribution of Hexythiazox in Brinjal and Strawberry

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Compound Focus: Hexythiazox

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Introduction to Hexythiazox Residue Analysis

Hexythiazox [(4RS,5RS)-5-(4-chlorophenyl)-N-cyclohexyl-4-methyl-2-oxo-1,3-thiazolidine-3-carboxamide] is a **non-systemic acaricide** belonging to the thiazolidine family that acts through both contact and stomach mechanisms against spider mites (Tetranychidae) in various crops [1]. With the expanding global production of vegetables and fruits, including **protected cultivation systems** like greenhouses, monitoring **hexythiazox** residues has become crucial for **food safety compliance** and **international trade** [1]. These Application Notes provide validated analytical protocols and comprehensive residue distribution data for **hexythiazox** in two significant crops: brinjal (eggplant) and strawberry.

The **residue dynamics** of pesticides in plants are influenced by multiple factors including crop morphology, cuticle structure, application timing, plant growth rate, and environmental conditions [1]. Understanding these factors requires **crop-specific residue studies** to establish pre-harvest intervals (PHIs) and assess dietary exposure risks [1]. This document synthesizes experimental data from field studies conducted under different agronomic conditions, providing researchers with reliable methodologies and reference values for monitoring **hexythiazox** residues.

Analytical Methodology

Sample Preparation and Extraction

The **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach has been extensively validated for **hexythiazox** extraction from various matrices. The following optimized protocol ensures high recovery with minimal matrix effects:

- **Homogenization:** Fresh fruit samples (brinjal or strawberry) should be finely homogenized using a food processor. Frozen samples must be maintained at -20°C until processing [1] [2].
- **Primary Extraction:** Weigh $10.0\text{ g} \pm 0.1\text{ g}$ of homogenized sample into a 50 mL polypropylene centrifuge tube. Add 10 mL of acetonitrile (with 1% acetic acid) and a ceramic homogenizer. Shake vigorously by hand for 2 minutes to ensure complete extraction [3].
- **Partitioning:** Add a salt mixture comprising 4 g anhydrous magnesium sulfate (MgSO_4), 1 g sodium chloride (NaCl), 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate. Immediately shake for 30 seconds to 2 minutes and centrifuge at 6000 rpm for 5 minutes at 4°C for phase separation [3] [2].
- **Cleanup:** Transfer 4 mL of the upper acetonitrile layer to a 15 mL d-SPE tube containing 600 mg MgSO_4 and 200 mg primary secondary amine (PSA). Vortex for 1 minute and centrifuge at 6000 rpm for 5 minutes [2]. Alternative cleanup approaches include using Multi-Walled Carbon Nanotubes (MWCNTs) or a simple 2-fold dilution with acetonitrile to minimize matrix effects [1] [3].
- **Final Preparation:** Transfer approximately 3.5-3.8 mL of supernatant to amber glass vials and acidify with 20 μL of formic acid per mL of extract to enhance stability of base-sensitive compounds. Store at -20°C until analysis [2].

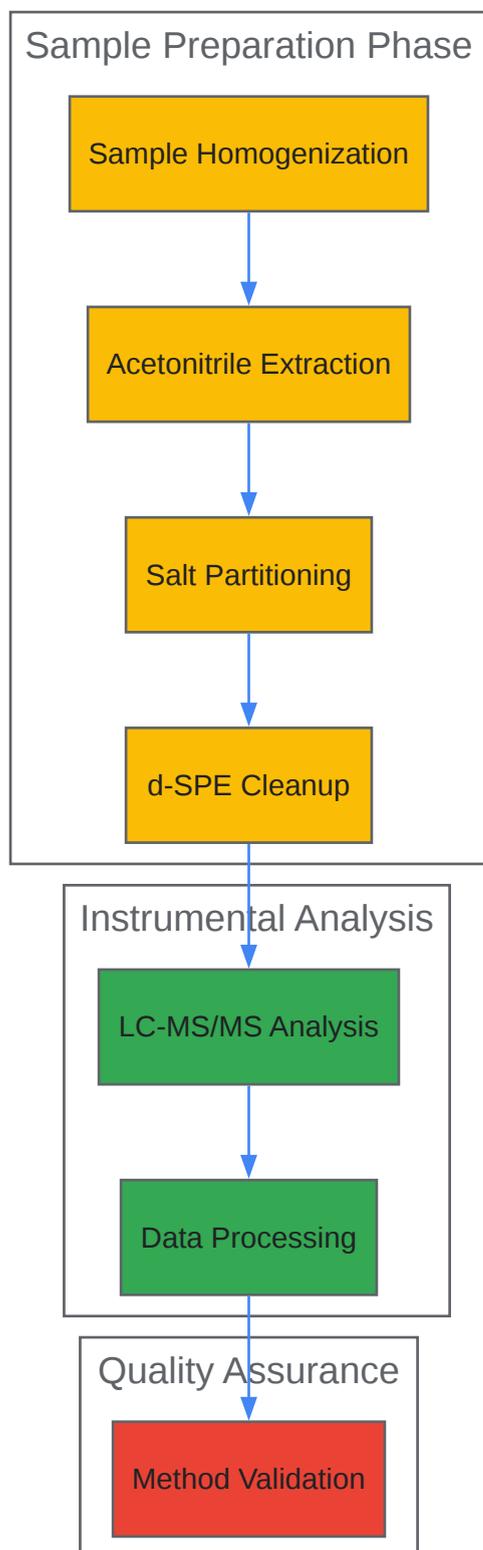
Instrumental Analysis

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) provides the specificity and sensitivity required for **hexythiazox** quantification at residue levels:

- **Chromatographic Conditions:**
 - **Column:** C18 column (4 μm particle size, $250 \times 4.6\text{ mm}$)
 - **Mobile Phase:** Eluent A: water/methanol (95:5); Eluent B: methanol/water (95:5), both containing 0.1% formic acid/5 mM ammonium formate
 - **Gradient Program:** 5% B at 0 min; 95% B at 10 min; hold at 95% B until 13 min; return to 5% B at 13.01 min [2]

- **Flow Rate:** 0.3 mL/min
- **Injection Volume:** 2 μ L
- **Column Temperature:** 25°C
- **Mass Spectrometric Conditions:**
 - **Ionization Mode:** Electrospray ionization (ESI) positive
 - **Operation Mode:** Selected Reaction Monitoring (SRM)
 - **Ionization and Fragmentation:** Optimized by direct injection of standard solutions [2]
 - **Source Parameters:** Optimize for maximum sensitivity for precursor ion \rightarrow product ion transitions specific to **hexythiazox**

The following diagram illustrates the complete analytical workflow from sample preparation to final analysis:



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Method Validation

The analytical method must be validated according to SANTE/11312/2021 guidelines [1]:

- **Linearity:** Demonstrate satisfactory linearity in both solvent-based and matrix-matched calibrations across the expected concentration range.
- **Accuracy:** Mean recoveries should range between 85-115% for most pesticides at validation levels [4] [3]. Reported recoveries for **hexythiazox** are 88.6-98.7% in brinjal and 85-93% in strawberry [3] [4].
- **Precision:** Intra- and inter-day relative standard deviations (RSD) should be <20% (ideally <10%). Reported RSDs for **hexythiazox** are less than 10% in strawberry and 5.2-12.4% in brinjal [4] [3].
- **Sensitivity:** Limit of quantification (LOQ) of 5 µg/kg for **hexythiazox** in brinjal and strawberry matrices is achievable using LC-MS/MS [3].
- **Matrix Effects:** Evaluate by comparing solvent and matrix-matched calibration slopes. Signal suppression of -2.2% to -4.6% has been reported for **hexythiazox** in brinjal, indicating negligible matrix effects [3].

Residue Distribution in Brinjal (Eggplant)

Dissipation Kinetics

Hexythiazox dissipation in brinjal follows **first-order kinetics** under field conditions. Studies conducted in Najran, Saudi Arabia, provide the following dissipation parameters [3]:

Table 1: Dissipation kinetics of **hexythiazox** in brinjal fruits under field conditions

Application Dose	Half-life (days)	Dissipation Rate Constant (day ⁻¹)	Determination Coefficient (R ²)
Authorized dose	2.30	0.301	>0.90
Double dose	2.73	0.254	>0.90

The **rapid dissipation** observed (half-life of 2.30-2.73 days) suggests moderate persistence in brinjal fruits under field conditions. The slightly longer half-life at the double application rate may indicate concentration-

dependent dissipation behavior.

Terminal Residues

Terminal residue data are critical for establishing **pre-harvest intervals** (PHIs) and ensuring compliance with **maximum residue limits** (MRLs) [3]:

Table 2: Terminal residues of **hexythiazox** in brinjal fruits after two applications at 14-day intervals

Days After Final Application	Authorized Dose (mg/kg)	Double Authorized Dose (mg/kg)
3	0.219	0.592
7	0.042	0.121
10	0.019	0.051

The European Union MRL for **hexythiazox** in brinjals is 0.5 mg/kg [3]. Based on the residue data, the recommended PHI is **7 days** for the authorized dose and **10 days** for the double authorized dose to ensure consumer safety [3].

Residue Distribution in Strawberry

Dissipation Dynamics

Field studies conducted under open field conditions demonstrate that **hexythiazox** dissipation in strawberry fruits also follows **first-order kinetics** [4]:

Table 3: Dissipation kinetics of **hexythiazox** in strawberry fruits under open field conditions

Field Trial	Half-life (days)	Dissipation Rate Constant (day ⁻¹)	Initial Deposit (mg/kg)
1	3.81	0.182	1.12

Field Trial	Half-life (days)	Dissipation Rate Constant (day ⁻¹)	Initial Deposit (mg/kg)
2	3.43	0.202	1.08

The slightly longer half-life in strawberries compared to brinjal may be attributed to **differences in fruit surface characteristics** and **environmental conditions** between the growing environments.

Terminal Residues and Processing Effects

Strawberry terminal residues decline rapidly after application, with levels falling below the Codex MRL of 6 mg/kg within three days of application [4]. The following data represent residue levels during the processing of strawberries:

Table 4: Effect of processing and storage on **hexythiazox** residues in strawberries

Processing Treatment	Residue Level (mg/kg)	Processing Factor	Reduction (%)
Fresh fruit (0 day)	1.12	1.00	-
Washing	0.87	0.78	22.3
Storage (7 days)	0.71	0.63	36.6
Jam preparation	0.63	0.56	43.8
Canned fruits	0.52	0.46	53.6

Processing factors (generally <1) indicate that various household and commercial processing methods effectively reduce **hexythiazox** residues in strawberries, thereby diminishing dietary exposure [4]. The most significant reduction occurs during canning processes, potentially due to the combined effects of heat and partitioning into the processing medium.

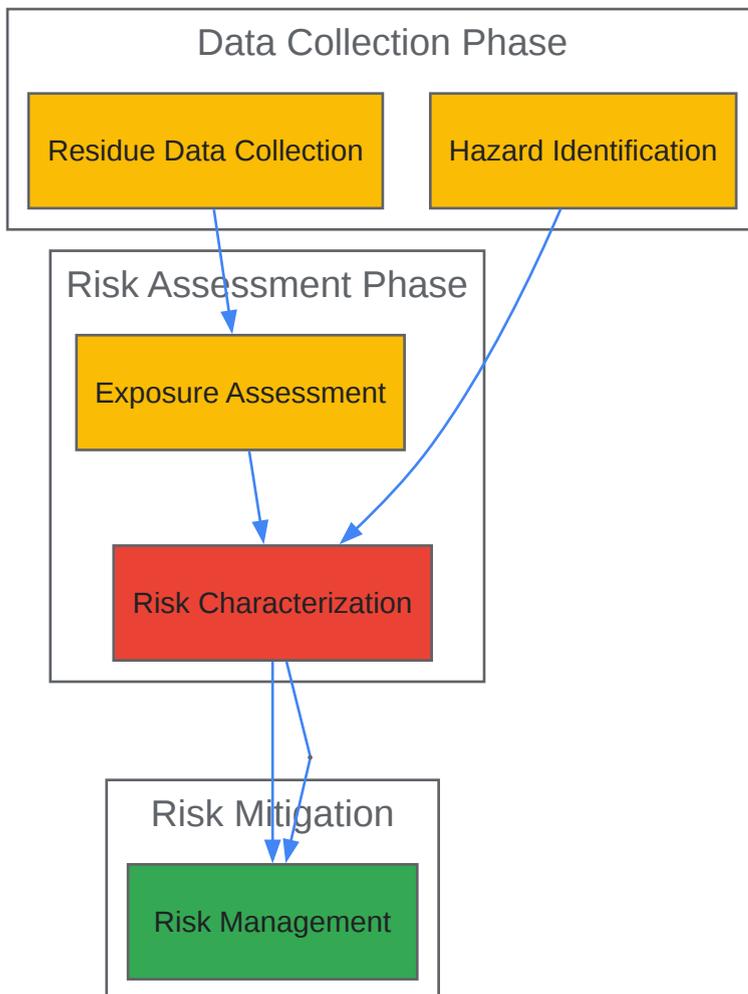
Safety Evaluation

Dietary Risk Assessment

Chronic dietary risk assessment for **hexythiazox** residues in both brinjal and strawberry demonstrates acceptable consumer safety profiles:

- **Brinjal:** The percentage of chronic dietary risk quotient (%HQ) was significantly below 100%, indicating minimal long-term consumer risk [3]. Calculations based on the acceptable daily intake (ADI) and residue data from field trials show that dietary exposure represents only a small fraction of the ADI.
- **Strawberry:** Chronic exposure assessment using the EFSA PRIMo model indicated that the highest chronic exposure accounted for only 13.2% of the ADI for German children (the most vulnerable consumer subgroup) [5].
- **Acute Risk:** An acute reference dose (ARfD) was not deemed necessary for **hexythiazox**, indicating minimal acute toxicity concerns from dietary exposure [5].

The following diagram illustrates the comprehensive risk assessment process for **hexythiazox** residues:



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Pre-Harvest Intervals and Compliance with MRLs

Establishing appropriate **pre-harvest intervals** (PHIs) is essential for regulatory compliance and consumer protection:

- **Brinjal:** Recommended PHI of 7 days for the authorized dose and 10 days for double the authorized dose ensures residues remain below the EU MRL of 0.5 mg/kg [3].
- **Strawberry:** Residues fall below the Codex MRL of 6 mg/kg within 3 days of application, suggesting a relatively short PHI [4].
- **General Considerations:** PHIs should be adjusted based on application rates, number of applications, and specific environmental conditions that may influence residue dissipation rates.

Conclusion

These Application Notes provide comprehensive analytical protocols and residue distribution data for **hexythiazox** in brinjal and strawberry matrices. The validated **QuEChERS-LC-MS/MS method** offers robust performance for routine monitoring, with excellent sensitivity, accuracy, and precision. Residue dissipation studies demonstrate that **hexythiazox** exhibits **moderate persistence** in both crops, with half-lives ranging from 2.30-2.73 days in brinjal and 3.43-3.81 days in strawberry.

The dietary risk assessment confirms that **hexythiazox residues** in both crops pose negligible risks to consumers when used according to good agricultural practices. The established pre-harvest intervals of 7-10 days for brinjal and approximately 3 days for strawberry ensure compliance with established MRLs. **Post-harvest processing** methods, particularly washing and thermal processing, further reduce residue levels, thereby diminishing dietary exposure.

These protocols and data support researchers and regulatory authorities in monitoring **hexythiazox** residues, ensuring food safety, and making science-based decisions regarding the use of this acaricide in integrated pest management programs.

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